

The Architect of Connectivity: A Technical Deep Dive into 5-Azidopentanoic Acid

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Compound of Interest

Compound Name: Azidopentanoic acid

Cat. No.: B8383811

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Executive Summary

5-Azidopentanoic acid (CAS: 79583-98-5) represents a foundational "staple" in the toolkit of chemical biology and medicinal chemistry.^[1] As a heterobifunctional linker, it bridges the gap between classical amide chemistry and bio-orthogonal "Click" chemistry. Its specific 5-carbon alkyl chain offers a precise spatial separation (

7-9 Å) that minimizes steric hindrance without introducing the hydrophilicity associated with PEG linkers. This guide dissects its structural properties, synthesis, and critical role in PROTAC (Proteolysis Targeting Chimera) development.^[2]

Part 1: Chemical Anatomy & Physicochemical Profile

The utility of **5-azidopentanoic acid** lies in its dual-reactivity.^[3] It possesses a nucleophilic-susceptible carboxyl head (for attachment to amines/hydroxyls) and an electrophilic-susceptible azide tail (for cycloaddition).

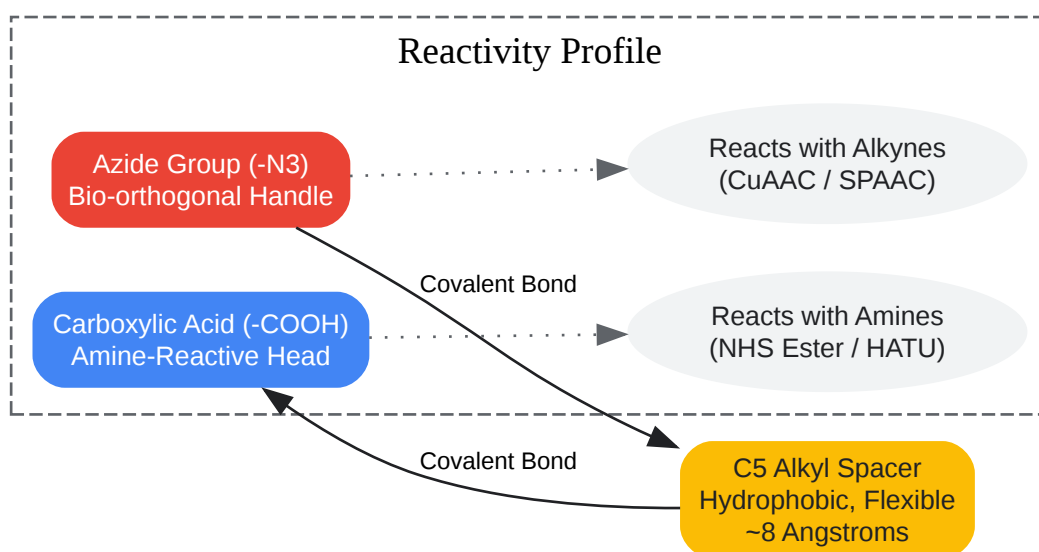
Structural Specifications

Property	Data
IUPAC Name	5-Azidopentanoic acid
CAS Number	79583-98-5
Molecular Formula	
Molecular Weight	143.14 g/mol
Physical State	Colorless to pale yellow oil
Solubility	Soluble in DMF, DMSO, MeOH, DCM; Sparingly soluble in water
pKa	4.8 (Carboxylic acid)
Boiling Point	>200°C (Decomposes) - Do not distill
Storage	-20°C, inert atmosphere (Ar/N ₂), protect from light

Mechanistic Reactivity Logic

The molecule functions as a logic gate in synthesis:

- **Carboxyl Activation:** The carboxylic acid is typically activated first (e.g., via NHS/EDC) to react with primary amines (Lysine residues or N-termini).
- **Bio-orthogonal Click:** The installed azide remains inert to biological nucleophiles/electrophiles until exposed to an alkyne (CuAAC) or cyclooctyne (SPAAC).



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Figure 1: Functional anatomy of 5-**azidopentanoic acid**, highlighting the segregation of reactive centers.

Part 2: Synthesis Protocol (The "Expertise" Pillar)

While commercially available, in-house synthesis is often required for scale-up or isotopic labeling. The standard route utilizes a nucleophilic substitution (

) on 5-bromovaleric acid.

Safety Pre-requisite (Self-Validating System)

CRITICAL WARNING: Organic azides can be explosive.[3] The "Rule of Six" suggests

for safety. For 5-**azidopentanoic acid**,

. This indicates the compound is energy-rich.

- Validation: Never concentrate to dryness with heat.
- Validation: Use a blast shield during heating.
- Validation: Do not use metal spatulas (potential for heavy metal azide formation).

Step-by-Step Methodology

Reaction:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 5-bromovaleric acid (1.0 eq, e.g., 1.81 g, 10 mmol) in anhydrous DMF (10 mL, 1.0 M concentration).
 - Why DMF? High dielectric constant promotes dissociation of

 and stabilizes the transition state of the

 reaction.
- Azidation: Carefully add Sodium Azide (

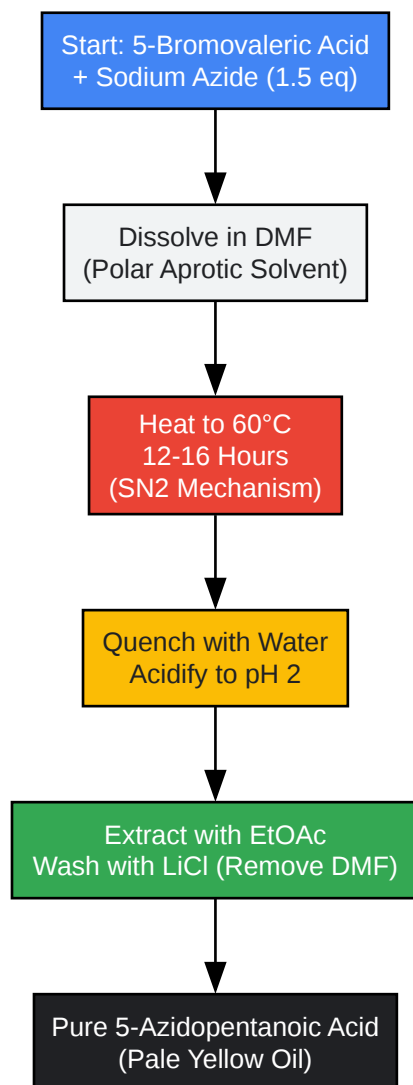
) (1.5 eq, 0.975 g, 15 mmol).
 - Caution:

 is acutely toxic. Avoid contact with acid (forms

 gas).
- Reaction: Heat the mixture to 60°C for 12–16 hours behind a blast shield.
 - Monitoring: Check via TLC (stained with Bromocresol Green for acid or triphenylphosphine/ninhydrin for azide).
- Workup (The Purification Logic):
 - Dilute reaction with 50 mL water (dissolves excess salts).
 - Acidify to pH ~2 with 1M HCl (ensures carboxylic acid is protonated for organic extraction).
 - Extract 3x with Ethyl Acetate or Diethyl Ether.
 - Wash combined organics with 5% LiCl (removes DMF) and Brine.
 - Dry over

, filter, and concentrate carefully under reduced pressure at $<30^{\circ}\text{C}$.

- Yield: Expect $>90\%$ yield of a pale yellow oil.



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Figure 2: Synthesis workflow emphasizing the critical extraction and acidification steps for high yield.

Part 3: Applications in Drug Discovery (PROTACs)

5-Azidopentanoic acid is a premier "Linker" candidate in PROTAC design.

The Linkerology Logic

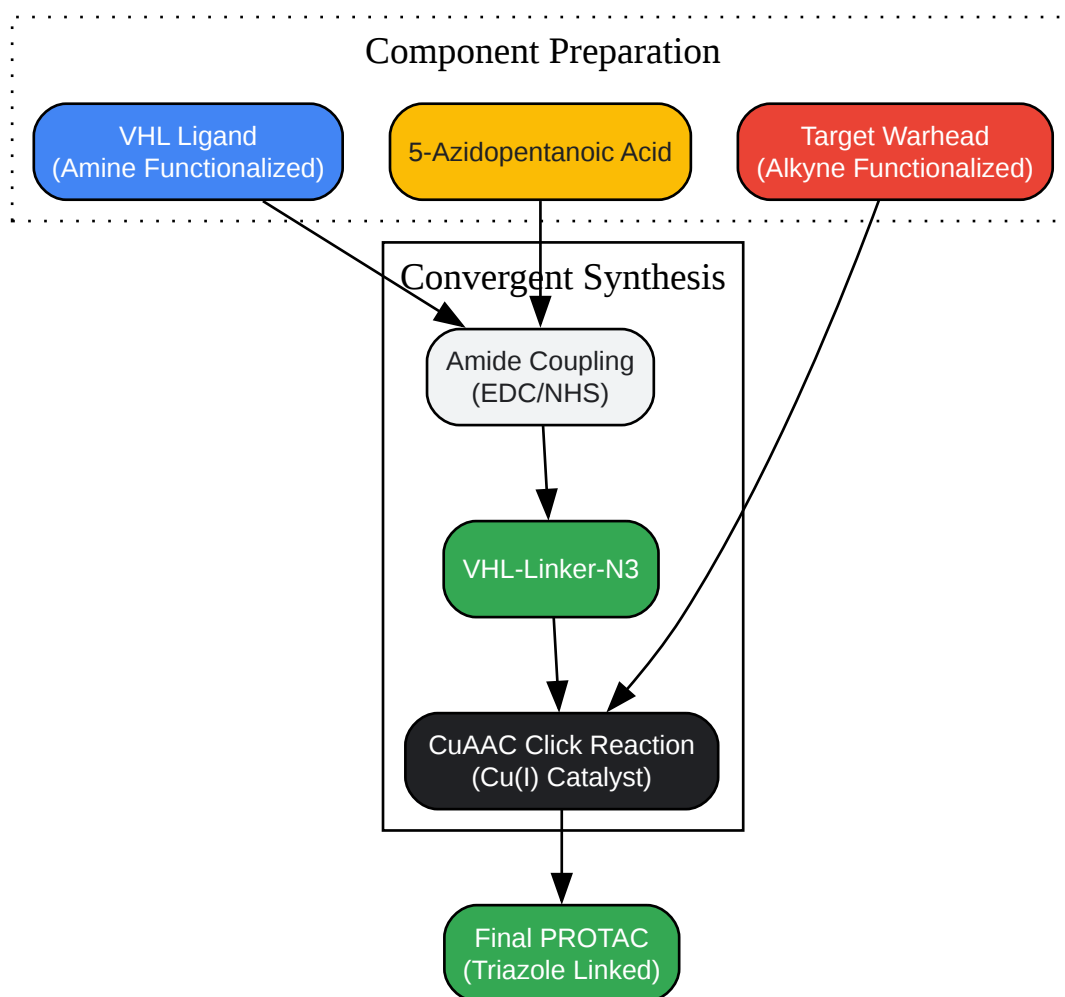
In PROTACs, the linker is not passive; it dictates the ternary complex stability (Target-PROTAC-E3 Ligase).[4]

- **Why 5-Azidopentanoic Acid?**
 - Length: The C5 chain provides a "Goldilocks" distance. Shorter chains may prevent the E3 ligase and Target from meeting; longer PEG chains can induce entropic penalties or wrap around the protein.
 - Hydrophobicity: Unlike PEG (hydrophilic), the alkyl chain interacts differently with protein surface patches, potentially improving cell permeability (logP).

Experimental Workflow: Constructing a PROTAC

Scenario: Linking a VHL Ligand (E3 recruiter) to a Warhead (Target binder).

- Step A: Amide Coupling
 - Activate 5-**azidopentanoic acid** with EDC/NHS in DCM.
 - React with the amine-functionalized VHL Ligand.
 - Result: VHL-Linker-Azide.
- Step B: Click Reaction (CuAAC)
 - Synthesize the Warhead with a terminal alkyne.
 - React VHL-Linker-Azide with Warhead-Alkyne using
/ Sodium Ascorbate / THPTA (ligand).
 - Result: Final PROTAC with a triazole core.



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Figure 3: Convergent synthesis strategy for PROTACs utilizing 5-**azidopentanoic acid** as the central bridge.

Part 4: Troubleshooting & Stability

Issue	Probable Cause	Corrective Action
Low Yield in Amide Coupling	Carboxyl group not fully activated; Hydrolysis of NHS ester.	Use dry solvents (DCM/DMF). Add DIPEA. Use HATU instead of EDC/NHS for difficult amines.
Precipitate in Click Reaction	Copper disproportionation or ligand instability.	Maintain Cu(I) state with excess Sodium Ascorbate. Use THPTA or TBTA ligands to solubilize Cu.
Degradation of Linker	Light exposure or heat.	Store in amber vials at -20°C. Avoid rotary evaporation >40°C.
Incomplete Click	Steric hindrance at the azide.	Increase temperature to 37°C or 40°C. Switch to SPAAC (cyclooctyne) if Cu toxicity is an issue for live cells.

References

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